

# An In-depth Technical Guide to 4-Isobutylbenzaldehyde (CAS: 40150-98-9)

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## Compound of Interest

Compound Name: 4-Isobutylbenzaldehyde

Cat. No.: B042465

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Isobutylbenzaldehyde**, with the CAS number 40150-98-9, is an aromatic aldehyde that serves as a crucial intermediate in organic synthesis and medicinal chemistry.<sup>[1]</sup> Its chemical structure, featuring a benzaldehyde ring substituted with an isobutyl group at the para position, makes it a versatile building block for more complex molecules. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and applications, with a particular focus on its relevance in drug discovery and development.

## Physicochemical Properties

The fundamental physicochemical properties of **4-Isobutylbenzaldehyde** are summarized in the table below, providing essential data for its handling, characterization, and use in experimental settings.

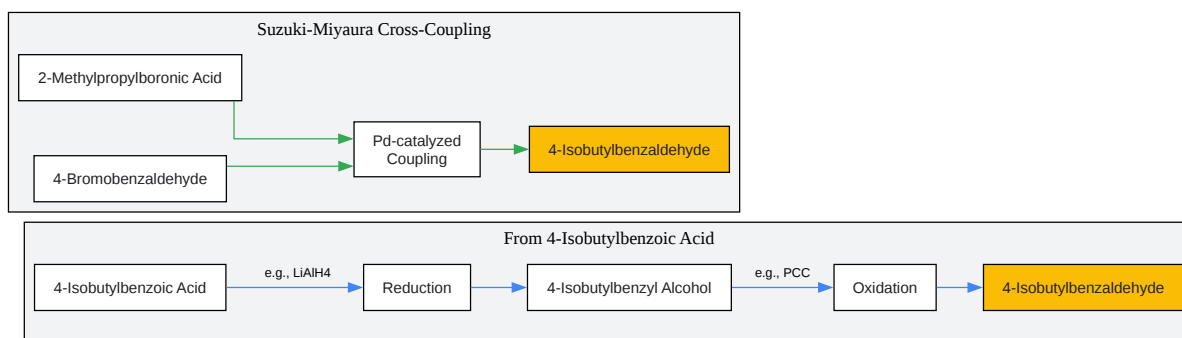
Property	Value	Reference
CAS Number	40150-98-9	[2][3][4]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O	[1][2][4]
Molecular Weight	162.23 g/mol	[1][2][4]
Appearance	Colorless to very pale yellow liquid	[1][3]
Boiling Point	251.10 °C (estimated)	[2]
Density	0.96 g/cm <sup>3</sup>	[3]
Refractive Index	1.52	[3]
Solubility in Water	50.32 mg/L at 25 °C (estimated)	[2]
Purity	>95.0% (GC)	[2][3]
InChI Key	LXPWGAZYJHUWPM-UHFFFAOYSA-N	[4][5]
SMILES	<chem>CC(C)CC1=CC=C(C=C1)C=O</chem>	[4][5]

## Synthesis and Production

The synthesis of **4-Isobutylbenzaldehyde** can be achieved through various chemical routes. The selection of a particular method often depends on the availability of starting materials, desired yield, and scalability.

### Synthetic Pathways

Several synthetic approaches have been reported for the preparation of **4-Isobutylbenzaldehyde**.<sup>[6]</sup> A common method involves the oxidation of the corresponding alcohol, 4-isobutylbenzyl alcohol. Another approach starts from 4-isobutylbenzoic acid, which can be converted to the aldehyde via its acyl chloride or benzyl alcohol derivative.<sup>[6]</sup> Additionally, the Suzuki-Miyaura cross-coupling reaction between 4-bromobenzaldehyde and 2-methylpropylboronic acid presents a modern and efficient route.<sup>[6]</sup>



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*Synthetic Routes to **4-Isobutylbenzaldehyde**.*

## Experimental Protocol: Oxidation of 4-Isobutylbenzyl Alcohol

This protocol outlines a general procedure for the synthesis of **4-Isobutylbenzaldehyde** via the oxidation of 4-isobutylbenzyl alcohol using pyridinium chlorochromate (PCC).

Materials:

- 4-Isobutylbenzyl alcohol
- Pyridinium chlorochromate (PCC)
- Dichloromethane (DCM) as solvent
- Silica gel
- Anhydrous sodium sulfate

- Standard laboratory glassware for organic synthesis

#### Procedure:

- **Setup:** A round-bottom flask equipped with a magnetic stirrer is charged with a solution of 4-isobutylbenzyl alcohol in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Addition:** PCC is added portion-wise to the stirred solution at room temperature. The amount of PCC is typically 1.5 equivalents relative to the alcohol.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, the reaction mixture is diluted with an appropriate solvent like diethyl ether and filtered through a pad of silica gel to remove the chromium salts. The filtrate is collected.
- **Purification:** The solvent is removed from the filtrate under reduced pressure. The resulting crude product is then purified by column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate).
- **Characterization:** The purified **4-Isobutylbenzaldehyde** is characterized by analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and IR spectroscopy to confirm its structure and purity.<sup>[4][7]</sup>

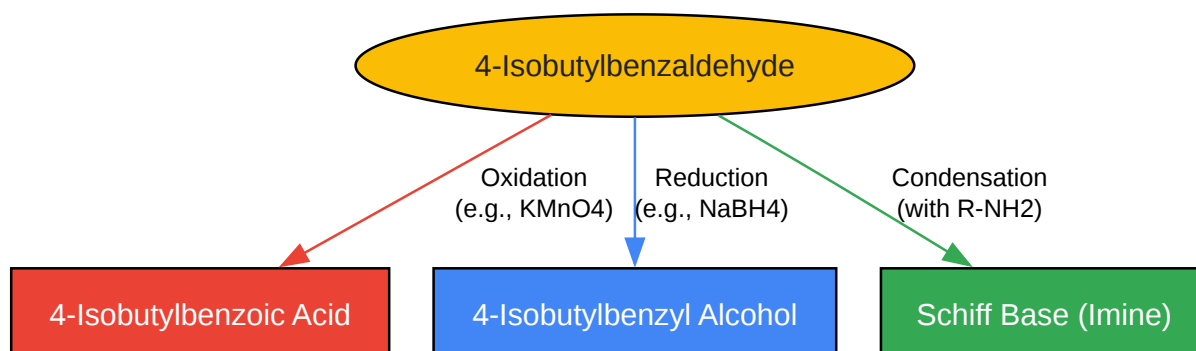
## Chemical Reactivity and Characterization

The aldehyde functional group in **4-Isobutylbenzaldehyde** is highly reactive and can undergo a variety of chemical transformations, making it a valuable synthetic intermediate.<sup>[1]</sup>

#### Key Reactions:

- **Oxidation:** It can be oxidized to 4-isobutylbenzoic acid using strong oxidizing agents.<sup>[1]</sup>
- **Reduction:** The aldehyde can be reduced to 4-isobutylbenzyl alcohol with reducing agents like sodium borohydride.<sup>[1]</sup>

- Nucleophilic Addition: The carbonyl carbon is susceptible to nucleophilic attack, leading to the formation of alcohols (Grignard reaction), imines (reaction with primary amines), and other derivatives.[1]



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#### *Key Chemical Reactions of 4-Isobutylbenzaldehyde.*

Analytical Characterization: The identity and purity of **4-Isobutylbenzaldehyde** are typically confirmed using a combination of spectroscopic and chromatographic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR provide detailed information about the molecular structure.[4][7]
- Infrared (IR) Spectroscopy: The presence of a strong absorption band corresponding to the aldehyde carbonyl group ( $\text{C}=\text{O}$ ) is a key diagnostic feature.[4]
- Mass Spectrometry (MS): This technique is used to determine the molecular weight and fragmentation pattern of the molecule.[4]
- Gas Chromatography (GC): GC is often employed to assess the purity of the compound.[3]

## Applications in Drug Development and Research

**4-Isobutylbenzaldehyde** is a significant precursor in the synthesis of various pharmaceuticals and has been investigated for its own biological activities.[1]

## Precursor for Non-Steroidal Anti-Inflammatory Drugs (NSAIDs)

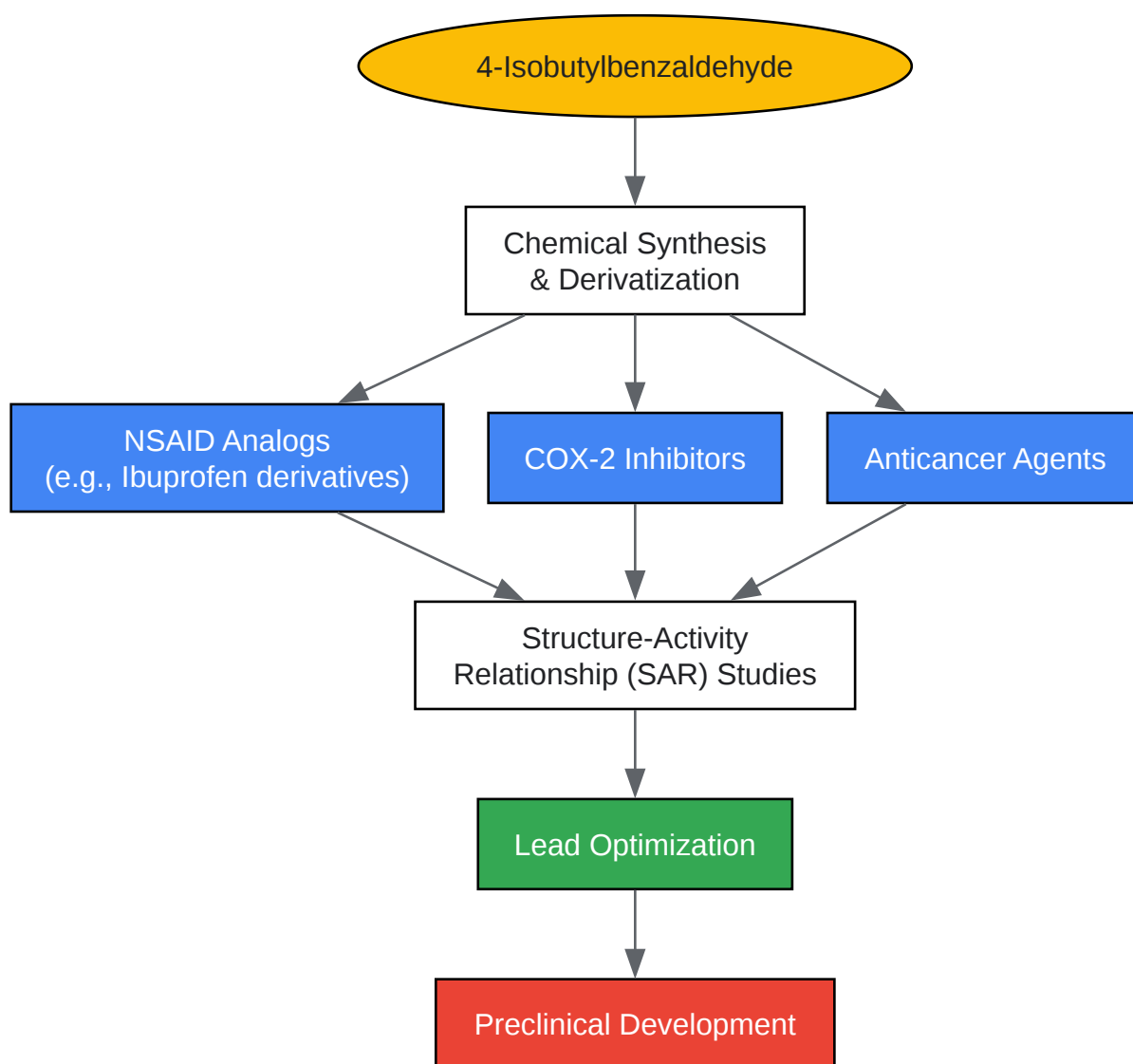
A prominent application of **4-Isobutylbenzaldehyde** is its role as a key intermediate in the synthesis of ibuprofen derivatives and other related NSAIDs.[1] The isobutylphenyl moiety is a core structural feature of this class of drugs. Its aldehyde group provides a versatile handle for the chemical modifications required to build the final drug molecules, facilitating structure-activity relationship (SAR) studies.[1]

## Synthesis of Novel Therapeutic Agents

This compound is utilized in the synthesis of novel analgesic and anti-inflammatory agents, including inhibitors of cyclooxygenase-2 (COX-2) enzymes.[8] It has also been used in the development of inhibitors of breast cancer stem cells.[8]

## Biological Activity

Research has shown that **4-Isobutylbenzaldehyde** and its derivatives possess potential biological activities, including antibacterial properties.[1] The mechanism of action is thought to involve the reaction of the aldehyde group with amino groups in bacterial proteins, forming Schiff bases that can disrupt protein function.[1] Furthermore, derivatives of this compound have been reported to inhibit enzymes involved in cancer progression.[1]



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*Role of **4-Isobutylbenzaldehyde** in Drug Discovery.*

## Safety and Handling

### Hazard Identification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Isobutylbenzaldehyde** is classified with the following hazards:

- Harmful if swallowed (H302).[9][10]
- May cause an allergic skin reaction (H317).[9][10]

- Causes skin irritation (H315) and serious eye irritation (H319).
- May cause respiratory irritation (H335).
- Very toxic to aquatic life with long-lasting effects (H410).[9][10]

## Recommended Handling and Storage

- Handling: Use in a well-ventilated area.[10] Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and lab coat.[10] Avoid contact with skin and eyes and prevent the formation of aerosols.[10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[10] It is recommended to store under an inert atmosphere as it can be air-sensitive.[3]

## Conclusion

**4-Isobutylbenzaldehyde** is a high-value aromatic aldehyde with significant applications in organic synthesis, particularly in the pharmaceutical industry. Its utility as a precursor for NSAIDs and other therapeutic agents, combined with the potential biological activities of its derivatives, makes it a compound of great interest to researchers in drug discovery and development. A thorough understanding of its chemical properties, reactivity, and safe handling procedures is essential for its effective and responsible use in a research setting.

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